

Application Notes and Protocols for Preparing Quetol 651 Blocks for Ultramicrotomy

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Compound of Interest

Compound Name:	Quetol
CAS No.:	1241800-24-7
Cat. No.:	B1406771

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This document provides a detailed methodology for the preparation of biological and material samples embedded in **Quetol 651** resin for subsequent ultramicrotomy and analysis by transmission electron microscopy (TEM). **Quetol 651** is a water-miscible, low-viscosity epoxy resin that facilitates excellent infiltration and embedding, yielding light-colored blocks suitable for high-quality sectioning.^{[1][2][3]} Its low viscosity of 15 cps at 25°C ensures easy handling and complete penetration into specimens.^{[3][4]}

Key Advantages of Quetol 651:

- **Low Viscosity:** Allows for thorough infiltration of samples, which is particularly advantageous for dense or woody tissues.^{[3][4][5]}
- **Water Miscibility:** Can be used as a dehydrating agent, potentially simplifying the preparation workflow.^{[3][4][5]}
- **Excellent Sectioning Properties:** Cured blocks are of appropriate hardness for producing high-quality semi-thin and ultrathin sections.^{[3][6]}

- Low Electron Scattering: Results in good contrast in the electron microscope.[3][4]

Experimental Protocols

The following protocols outline the standard procedure for sample fixation, dehydration, infiltration, embedding, and polymerization using a **Quetol** 651-based resin mixture.

Resin Mixture Formulation

A commonly recommended formulation for the **Quetol** 651 resin mixture is detailed below. The hardness of the final block can be adjusted by altering the ratio of **Quetol** 651 to Nonenyl Succinic Anhydride (NSA).[3][4]

Component	Volume (mL)	Purpose
Quetol 651	35	Epoxy Resin
Nonenyl Succinic Anhydride (NSA)	54	Hardener
Nadic Methyl Anhydride (NMA)	11	Hardener
DMP-30	1.5 - 2.0	Accelerator

Table 1: Standard **Quetol** 651 Resin Mixture Formulation.[3][4]

Preparation:

- Thoroughly mix **Quetol** 651, NSA, and NMA in a disposable beaker.
- Add DMP-30 and mix vigorously until the solution is homogeneous.
- Use the mixture promptly after preparation.

Sample Preparation and Fixation

Proper fixation is critical for preserving the ultrastructure of the specimen.

- Primary Fixation: Fix small tissue samples (approximately 2x2x1 mm) in a buffered aldehyde solution (e.g., 2.5% glutaraldehyde in 0.1 M phosphate buffer) for 2 hours at room

temperature.[3][5]

- Washing: Wash the samples in a non-phosphate buffer.[3]
- Post-fixation: Post-fix in buffered 1% osmium tetroxide solution for 1 hour to enhance contrast and preserve lipids.[3][5]
- Washing: Wash the samples again in a non-phosphate buffer.[3]
- (Optional) En Bloc Staining: Stain with aqueous uranyl acetate.[3]

Dehydration and Infiltration

The low viscosity of **Quetol 651** allows for efficient dehydration and infiltration.[3] n-Butyl glycidyl ether (n-BGE) can be used as an auxiliary to infiltration.[3][4] All steps should be carried out on a shaker at room temperature.[3][4]

Step	Duration (minutes)
Dehydrating Agent / n-BGE (1:1)	30
100% n-BGE	30
n-BGE / Quetol 651 Mixture (1:1)	60 - 120
Pure Quetol 651 Mixture	120 - 180

Table 2: Dehydration and Infiltration Schedule.[3][4]

Alternatively, for some plant tissues, dehydration can be performed using 100% **Quetol 651** directly, eliminating the need for dehydrating solvents.[5]

Embedding and Polymerization

- Embedding: Place the infiltrated specimens into embedding capsules (e.g., gelatin or polyethylene) and fill with fresh **Quetol 651** resin mixture.[3]
- Orientation: Orient the samples as required for sectioning.

- Polymerization: Cure the capsules in an oven at 60°C for approximately 24 hours.[3][4] For some specific applications, a shorter curing time at a higher temperature (e.g., 90 minutes at 90°C) may be optimal.[5] The resulting blocks should be light yellow and suitable for sectioning at 20°C.[3][4]

Trimming and Sectioning

- Trimming: Trim the polymerized block face to the desired size, typically creating a trapezoid shape to facilitate ribbon formation during sectioning. The sample size is often around 2x2 mm for mounting on a 3 mm diameter grid.[3]
- Semi-thin Sectioning: Cut semi-thin sections (0.2 - 1 μm) for light microscopy to identify the area of interest.[3][6]
- Ultrathin Sectioning: Proceed with ultrathin sectioning (typically 50-100 nm) for TEM analysis.[7]

Quantitative Data Summary

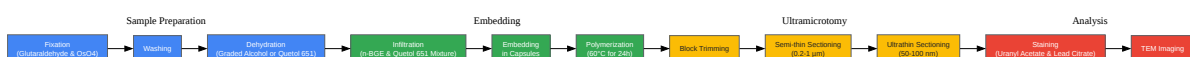
The following table summarizes the key quantitative parameters for preparing **Quetol 651** blocks.

Parameter	Value	Reference(s)
Resin Mixture		
Quetol 651	35 mL	[3][4]
NSA	54 mL	[3][4]
NMA	11 mL	[3][4]
DMP-30	1.5 - 2.0 mL	[3][4]
Physical Properties		
Viscosity of Quetol 651	15 cps at 25°C	[3][4]
Curing Conditions		
Standard Temperature	60°C	[3][4]
Standard Duration	~24 hours	[3][4]
Alternative for Woody Tissue	90°C for 90 minutes	[5]
Sectioning		
Semi-thin Section Thickness	0.2 - 3 µm	[3][6]
Ultrathin Section Thickness	50 - 100 nm	[7]

Table 3: Summary of Quantitative Parameters.

Experimental Workflow Diagram

The following diagram illustrates the complete workflow for preparing **Quetol 651** embedded blocks for ultramicrotomy.



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Quetol 651 block preparation workflow for ultramicrotomy.

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